

Stability of Enzalutamide Carboxylic Acid in Biological Matrices: Application Notes and Protocols

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Compound of Interest

Compound Name: *Enzalutamide carboxylic acid*

Cat. No.: *B601094*

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Introduction

Enzalutamide is an androgen receptor inhibitor approved for the treatment of castration-resistant prostate cancer. It is extensively metabolized in vivo, with two major metabolites identified in human plasma: the active N-desmethyl enzalutamide and the inactive **enzalutamide carboxylic acid** (M1).^{[1][2]} Accurate quantification of these metabolites in biological matrices is crucial for pharmacokinetic and pharmacodynamic studies. This document provides detailed application notes and protocols for assessing the stability of **enzalutamide carboxylic acid** in human plasma, a critical step in the validation of bioanalytical methods. The stability of an analyte in a biological matrix under various storage and handling conditions must be established to ensure the reliability of concentration data.

Data Presentation

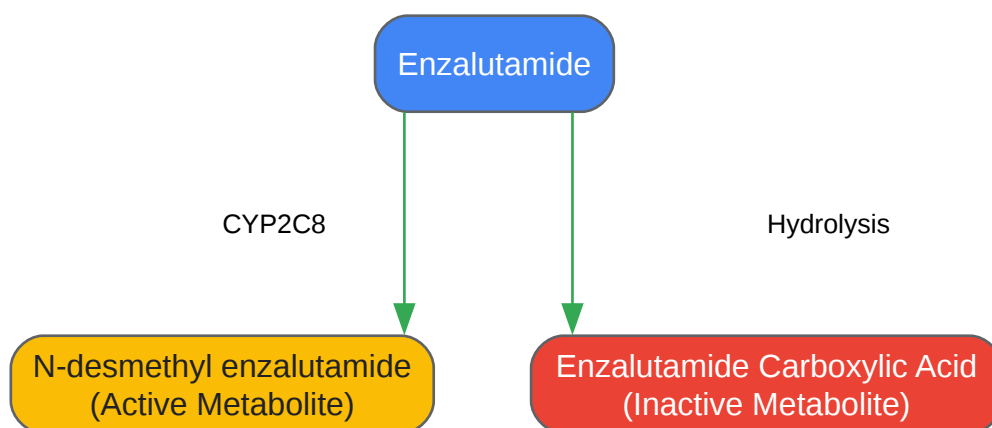
The stability of **enzalutamide carboxylic acid** has been demonstrated under various conditions in K2EDTA human plasma. The following table summarizes the quantitative stability data.

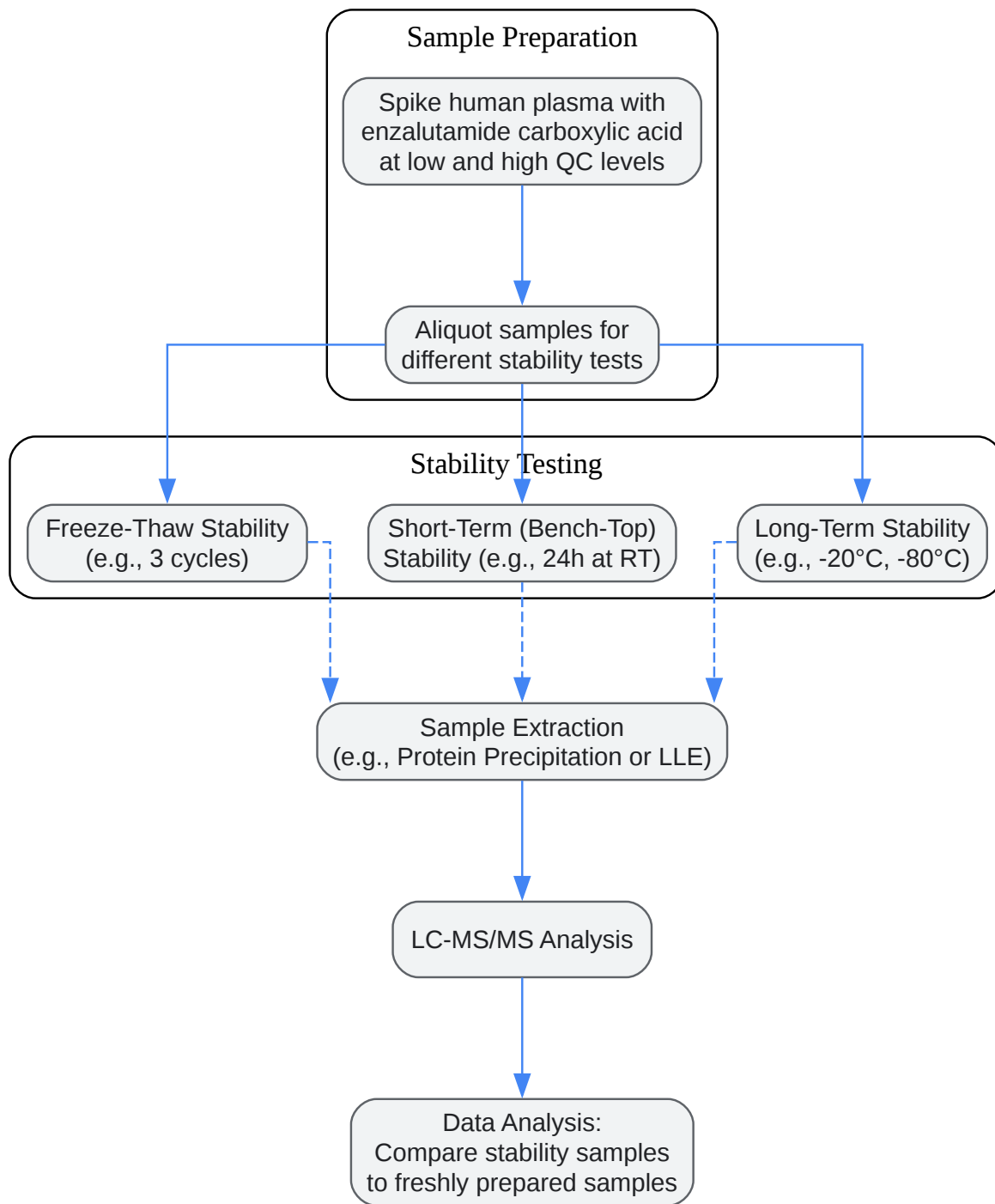
Matrix	Analyte	Storage/Handling Condition	Duration	Stability Assessment
K2EDTA Human Whole Blood	Enzalutamide Carboxylic Acid	On ice, then plasma separated and stored on ice	4 hours	Stable
K2EDTA Human Whole Blood	Enzalutamide Carboxylic Acid	Ambient temperature, then plasma separated and stored at ambient	2 hours	Stable
K2EDTA Human Plasma	Enzalutamide Carboxylic Acid	Ambient Temperature	23 days	Stable[3]
K2EDTA Human Plasma	Enzalutamide Carboxylic Acid	2–8 °C	23 days	Stable[3]
K2EDTA Human Plasma	Enzalutamide Carboxylic Acid	-20°C	14 months	Stable[3]
K2EDTA Human Plasma	Enzalutamide Carboxylic Acid	-40°C	14 months	Stable[3]
K2EDTA Human Plasma	Enzalutamide Carboxylic Acid	Three freeze-thaw cycles	N/A	No degradation observed[3]
Processed Plasma Extract	Enzalutamide Carboxylic Acid	Ambient Temperature	7 days	Stable

Signaling Pathways and Experimental Workflows

Metabolic Pathway of Enzalutamide

Enzalutamide is primarily eliminated through hepatic metabolism, with cytochrome P450 enzymes CYP2C8 and CYP3A4 playing a key role. The formation of the inactive carboxylic acid metabolite is a significant pathway.[1][2]





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